

Physical and chemical properties of p-Ethylbenzonitrile

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Compound of Interest

Compound Name: 4-Ethylbenzonitrile

Cat. No.: B1329635

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An In-depth Technical Guide to p-Ethylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of p-Ethylbenzonitrile (**4-Ethylbenzonitrile**). The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodologies.

Chemical Identity and Physical Properties

p-Ethylbenzonitrile, also known as 4-ethylbenzenecarbonitrile, is an aromatic nitrile.^[1] It is characterized by a benzene ring substituted with an ethyl group and a nitrile group at the para position.^[1] This compound is typically a colorless to light yellow liquid at room temperature.^[1]^[2] It has low solubility in water but is soluble in organic solvents like ethanol and acetone.^[1]

Table 1: Physical and Chemical Properties of p-Ethylbenzonitrile

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 25309-65-3 | [2][3] |
| Molecular Formula | C ₉ H ₉ N | [4][5] |
| Molecular Weight | 131.17 g/mol | [3][5] |
| Appearance | Colorless to light yellow liquid | [2] |
| Boiling Point | 237 °C (lit.) | [2] |
| Density | 0.956 g/mL at 25 °C (lit.) | [2][3] |
| Refractive Index | n _{20/D} 1.527 (lit.) | [2][3] |
| Flash Point | 97.8 °C (208.0 °F) - closed cup | [2][3] |
| Solubility | Low solubility in water; soluble in organic solvents. | [1] |
| Storage | Sealed in a dry place at room temperature. | [2] |

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of p-Ethylbenzonitrile. Key spectral data are summarized below.

Table 2: Spectral Data for p-Ethylbenzonitrile

| Technique | Availability/Reference |
|----------------------------------|--------------------------------------|
| ¹³ C NMR Spectroscopy | Data available.[5] |
| Mass Spectrometry (GC-MS) | Data available.[5] |
| Infrared (IR) Spectroscopy | Vapor phase IR spectra available.[5] |

Synthesis of p-Ethylbenzonitrile

A common method for the synthesis of **4-ethylbenzonitrile** involves the reaction of ethylbenzene with ammonium thiocyanate in the presence of hydrofluoric acid to form an intermediate, ethyl-thiobenzamide, which is then converted to **4-ethylbenzonitrile**.^[6]

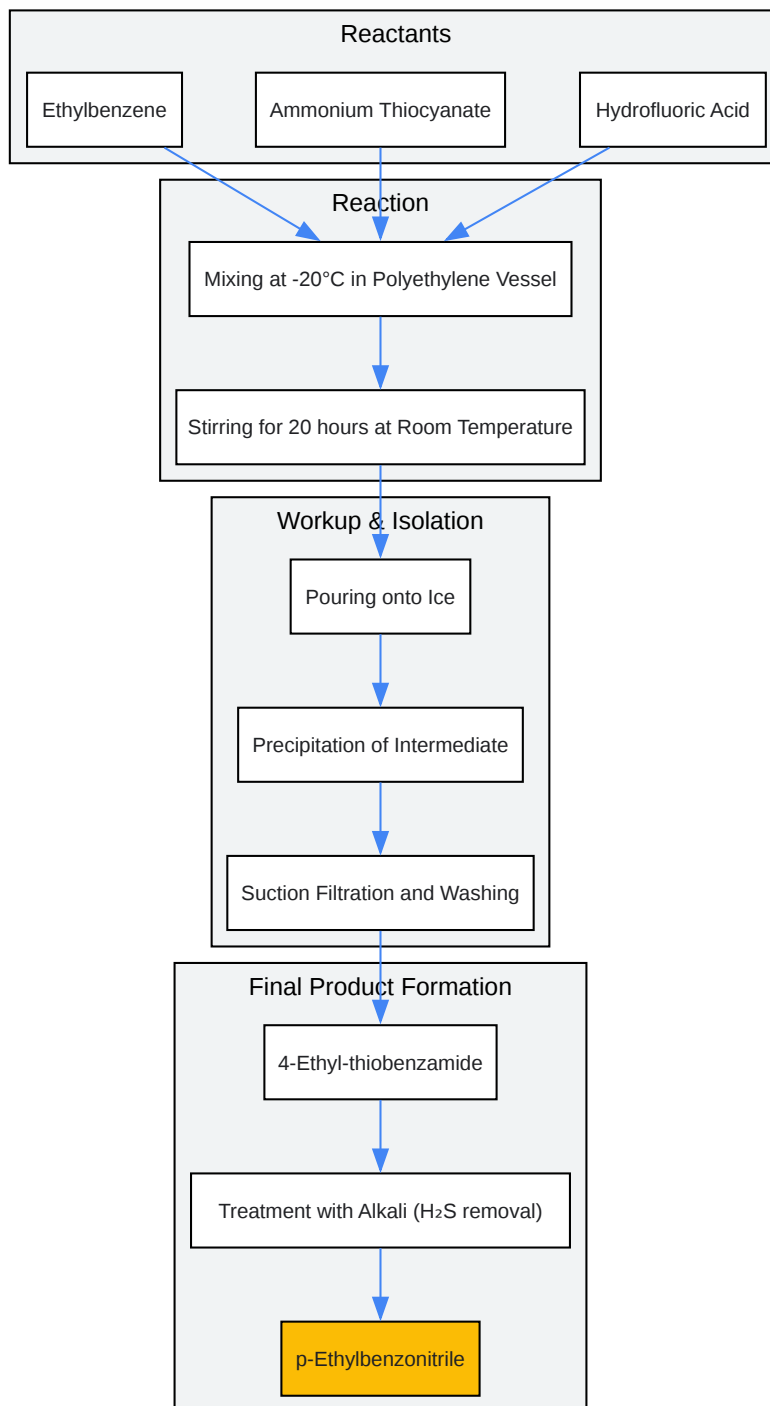
Materials:

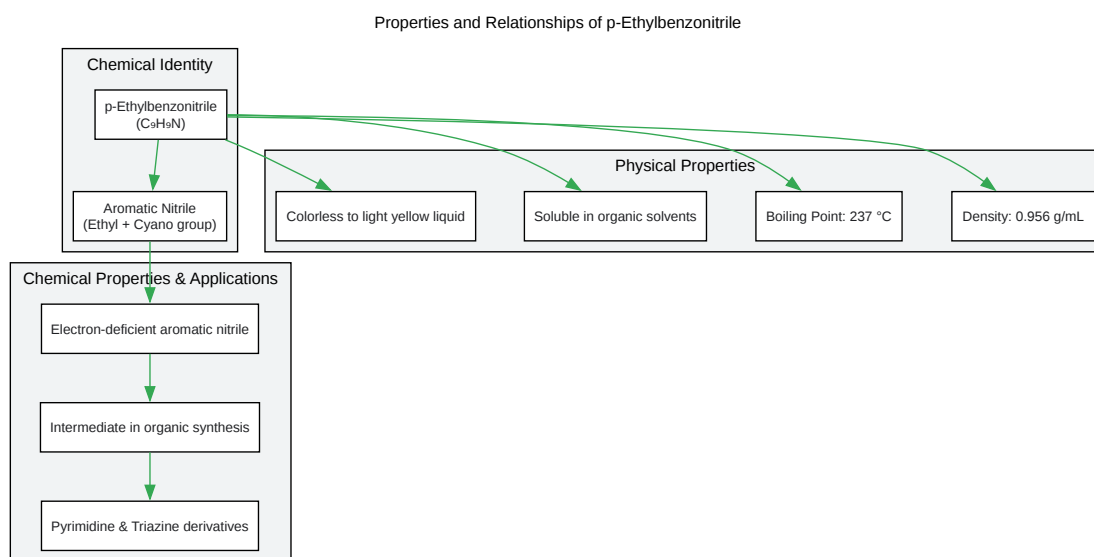
- Ethylbenzene
- Ammonium thiocyanate
- 98% Hydrofluoric acid
- Ice
- Polyethylene vessel (1 liter capacity)

Procedure:

- In a 1-liter polyethylene vessel cooled to -20 °C, add 0.5 L of 98% hydrofluoric acid with agitation.^[6]
- To the stirred acid, add 46 g (0.6 mol) of ammonium thiocyanate in portions.^[6]
- Subsequently, add 53 g (0.5 mol) of ethylbenzene in portions.^[6]
- Continue agitation for 20 hours at room temperature.^[6]
- Pour the reaction mixture onto ice, which will cause a precipitate to form and slowly crystallize.^[6]
- Filter the precipitate by suction and wash it with water.^[6]
- The intermediate, 4-ethyl-thiobenzamide, can be recovered and purified.^[6]
- The **4-ethylbenzonitrile** is then obtained from the thioamide intermediate by treatment with an alkali to split off hydrogen sulfide.^[6]

Synthesis Workflow of p-Ethylbenzonitrile





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References

- 1. CAS 25309-65-3: 4-Ethylbenzonitrile | CymitQuimica [cymitquimica.com]
- 2. 4-Ethylbenzonitrile CAS#: 25309-65-3 [m.chemicalbook.com]
- 3. 4-Ethylbenzonitrile 98 25309-65-3 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. 4-Ethylbenzonitrile | C₉H₉N | CID 91393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. prepchem.com [prepchem.com]
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